

Diphenylchlorosilane: A Comprehensive Technical Guide for Organosilicon Chemistry

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Compound of Interest

Compound Name: Diphenylchlorosilane

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Introduction

Diphenylchlorosilane ($(\text{C}_6\text{H}_5)_2\text{SiHCl}$) is a pivotal precursor in organosilicon chemistry, valued for its versatile reactivity and the introduction of the diphenylsilyl moiety into a diverse range of organic molecules. Its utility spans from the synthesis of complex silanes and siloxanes to its application as a robust protecting group in multi-step organic synthesis. This technical guide provides an in-depth overview of the properties, synthesis, and key applications of **diphenylchlorosilane**, complete with detailed experimental protocols, quantitative data, and visual workflows to support researchers in their laboratory endeavors.

Physicochemical Properties of Diphenylchlorosilane

Diphenylchlorosilane is a colorless to pale yellow liquid that is sensitive to moisture.^[1] Its fundamental properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₁ ClSi	[2]
Molecular Weight	218.75 g/mol	[2]
Boiling Point	274.1 °C at 760 mmHg	[1]
Flash Point	86.1 °C	[1]
Density	1.118 g/mL at 25 °C	[1]
Refractive Index (n ₂₀ /D)	1.578	[1]
Solubility	Soluble in benzene, chloroform, carbon tetrachloride, and ether. Reacts with water.	[1]

Synthesis of Diphenylchlorosilane

Diphenylchlorosilane is most commonly synthesized on an industrial scale through the direct reaction of benzene with trichlorosilane at elevated temperatures and pressures.[3] For laboratory-scale synthesis, a Grignard-based approach is often employed.

Experimental Protocol: Synthesis via Grignard Reaction

This protocol is adapted from established procedures for the synthesis of related arylchlorosilanes.[4]

Materials:

- Magnesium turnings
- Bromobenzene
- Trichlorosilane (HSiCl₃)
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Toluene

- Inert atmosphere (Nitrogen or Argon)

Procedure:

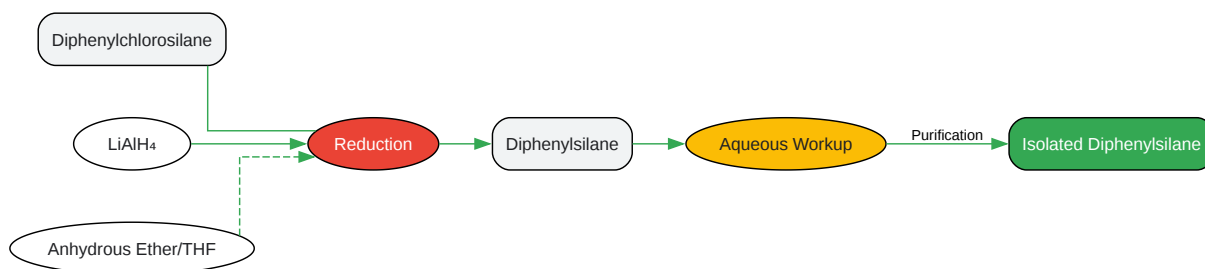
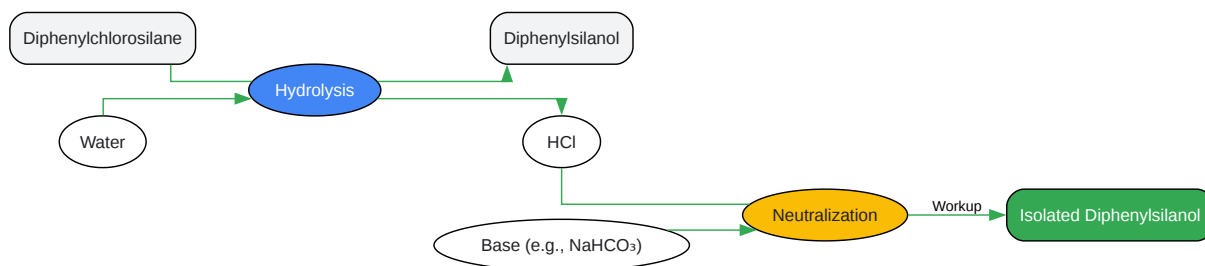
- In a flame-dried, three-necked flask equipped with a reflux condenser, a dropping funnel, and a mechanical stirrer, place magnesium turnings (1.2 equivalents).
- Establish an inert atmosphere.
- Prepare a solution of bromobenzene (1.0 equivalent) in anhydrous diethyl ether.
- Add a small portion of the bromobenzene solution to the magnesium turnings to initiate the Grignard reaction.
- Once the reaction begins, add the remaining bromobenzene solution dropwise to maintain a gentle reflux.
- After the addition is complete, reflux the mixture for an additional hour to ensure complete formation of phenylmagnesium bromide.
- In a separate flask, prepare a solution of trichlorosilane (1.0 equivalent) in anhydrous toluene.
- Cool the Grignard reagent to 0 °C and slowly add the trichlorosilane solution via the dropping funnel.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours.
- The reaction mixture is then filtered to remove magnesium salts, and the filtrate is fractionally distilled under reduced pressure to isolate **diphenylchlorosilane**.

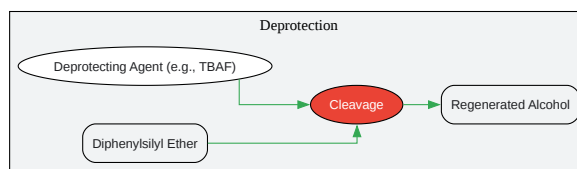
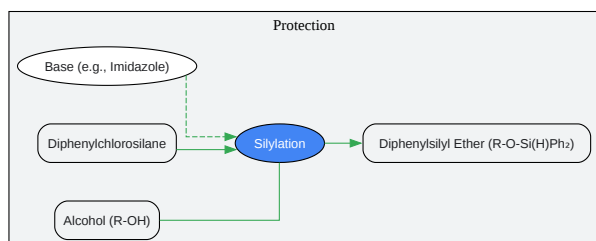
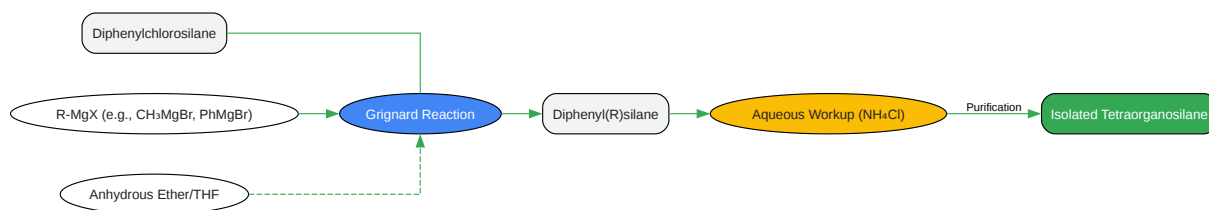
Key Reactions of Diphenylchlorosilane

Diphenylchlorosilane serves as a versatile precursor for a variety of organosilicon compounds through several key reactions, including hydrolysis, reduction, and reaction with organometallic reagents.

Hydrolysis to Diphenylsilanol

The hydrolysis of **diphenylchlorosilane** yields diphenylsilanol, a valuable intermediate in the synthesis of silicones and other organosilicon compounds.





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- 3. [rsc.org \[rsc.org\]](#)
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